

Application of 1-Oxomiltirone in Cancer Cell Line Studies: Application Notes and Protocols

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Compound of Interest

Compound Name: 1-Oxomiltirone

Cat. No.: B1241570

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Introduction

1-Oxomiltirone is a diterpenoid compound isolated from *Salvia miltiorrhiza* (Danshen), a plant with a long history in traditional medicine. While research on **1-Oxomiltirone** is emerging, the body of literature is still developing. In contrast, its close structural analog, Miltirone, also derived from the same plant, has been more extensively studied for its anticancer properties. This document provides a summary of the known applications of Miltirone in cancer cell line studies as a proxy to understand the potential applications of **1-Oxomiltirone**, alongside detailed protocols for relevant experimental assays. It is important to note that while structurally similar, the specific biological activities and potencies of **1-Oxomiltirone** may differ from those of Miltirone.

Data Presentation: Anticancer Activity of Miltirone

The following table summarizes the cytotoxic effects of Miltirone on various human cancer cell lines, as determined by in vitro studies.

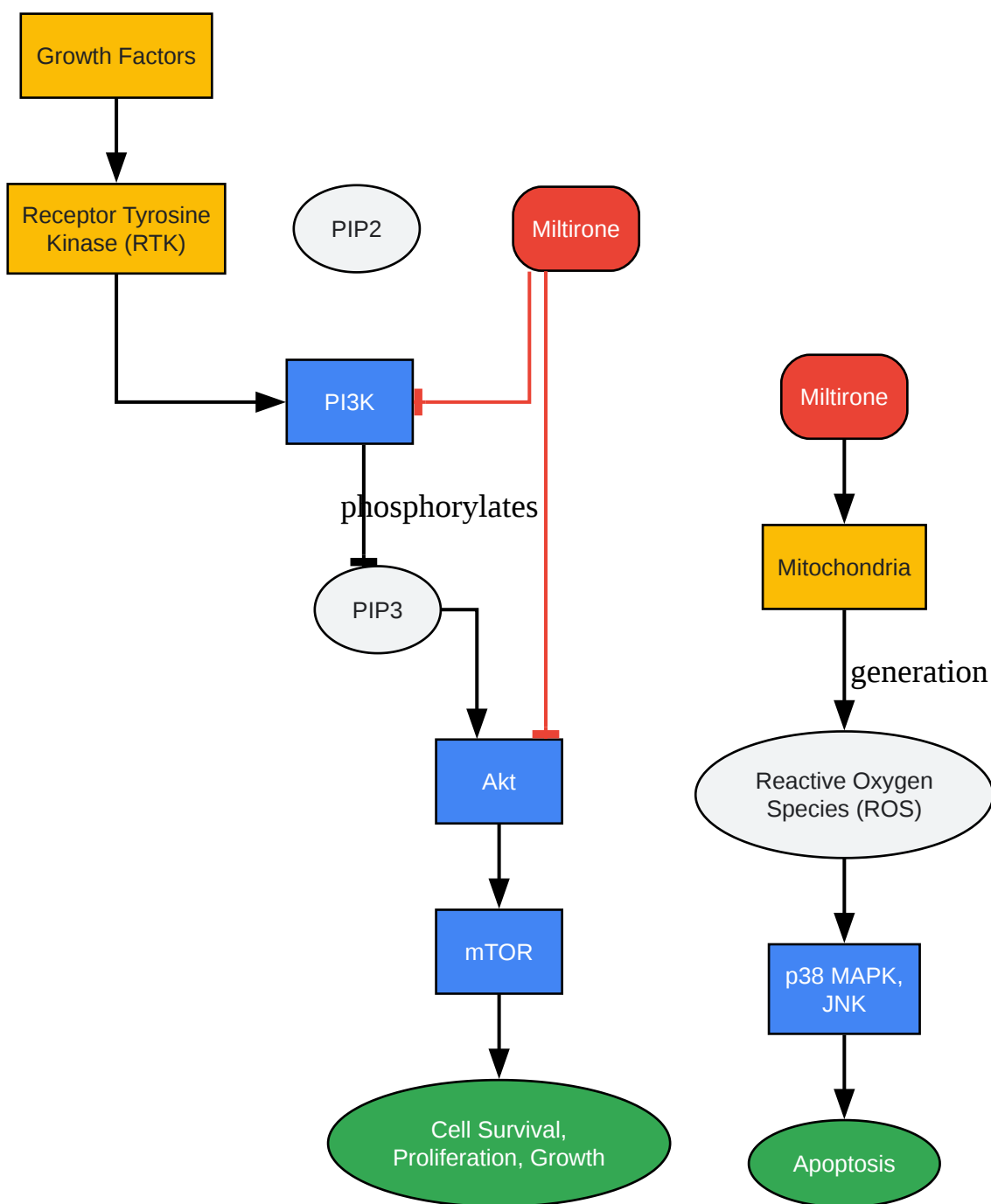
Cell Line	Cancer Type	Efficacy Metric (IC50/EC50)	Reference
HepG2	Human Hepatoma	~7-12 μ M (EC50)	[1]
R-HepG2 (Doxorubicin-resistant)	Human Hepatoma	~7-12 μ M (EC50)	[1]
Hepa1-6	Murine Hepatoma	10.49 μ M (IC50)	[2]
SW620	Human Colon Adenocarcinoma	Concentration-dependent inhibition (10-40 μ M)	[2]
HCT116	Human Colon Carcinoma	Concentration-dependent inhibition (10-40 μ M)	[2]
THP-1	Human Acute Myeloid Leukemia	Pro-apoptotic at 10 μ M	[2]

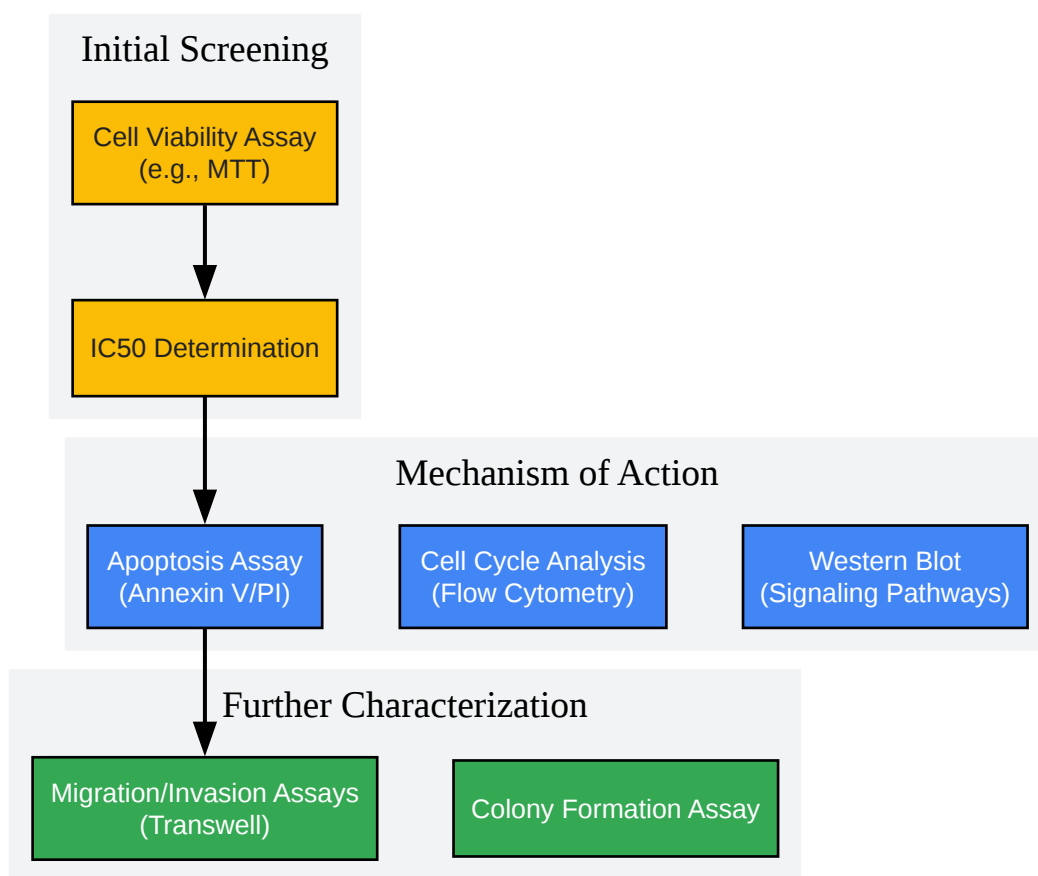
Mechanism of Action

Miltirone has been shown to exert its anticancer effects through multiple mechanisms, including the induction of apoptosis (programmed cell death) and cell cycle arrest. Key signaling pathways implicated in its mechanism of action include the PI3K/Akt pathway and the generation of reactive oxygen species (ROS).

PI3K/Akt Signaling Pathway

Miltirone has been observed to suppress the PI3K/Akt signaling pathway. This pathway is a critical regulator of cell survival, proliferation, and growth, and its aberrant activation is a common feature in many cancers. By inhibiting this pathway, Miltirone can sensitize cancer cells to conventional chemotherapeutic agents like cisplatin and inhibit tumor growth.[3]





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References

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- 2. benchchem.com [benchchem.com]
- 3. [PDF] Miltirone enhances the chemosensitivity of gastric cancer cells to cisplatin by suppressing the PI3K/AKT signaling pathway | Semantic Scholar [semanticscholar.org]

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